

# An In-depth Technical Guide on 3,3',5,5'-Tetramethylbiphenyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3,3',5,5'-Tetramethylbiphenyl**

Cat. No.: **B1348514**

[Get Quote](#)

This guide provides the fundamental physicochemical properties of **3,3',5,5'-Tetramethylbiphenyl**, a substituted aromatic hydrocarbon. The information is tailored for researchers, scientists, and professionals in drug development who require precise data for their work.

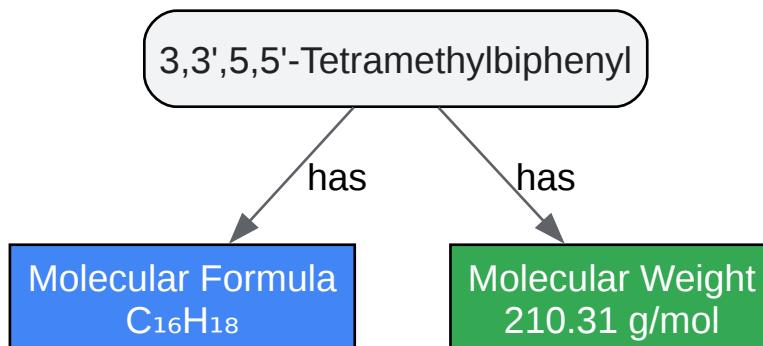
## Physicochemical Data Summary

The core quantitative data for **3,3',5,5'-Tetramethylbiphenyl** is summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>18</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	210.31 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	25570-02-9 <a href="#">[1]</a> <a href="#">[2]</a>

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



[Click to download full resolution via product page](#)

Figure 1. Properties of **3,3',5,5'-Tetramethylbiphenyl**

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. 3,5,3',5'-Tetramethylbiphenyl [webbook.nist.gov]
- 3. 3,3',5,5'-TETRAMETHYLBIPHENYL synthesis - chemicalbook [chemicalbook.com]
- 4. To cite this document: BenchChem. [An In-depth Technical Guide on 3,3',5,5'-Tetramethylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1348514#3-3-5-5-tetramethylbiphenyl-molecular-weight-and-formula>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)